

Structural Activity Relationship of Antiviral Agent 33 Analogs: A Technical Guide

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Compound of Interest

Compound Name: Antiviral agent 33

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Abstract

This technical guide provides a detailed analysis of the structure-activity relationship (SAR) of a novel class of antiviral agents, exemplified by "**Antiviral agent 33** (compound 1c)." This compound is a disulfide-incorporated lipid prodrug of the well-known antiviral nucleotide analog, cidofovir. The strategic modification of cidofovir into a lipid conjugate aims to enhance its cellular uptake and pharmacokinetic profile. This document outlines the core chemical scaffold, summarizes the quantitative antiviral data for a series of analogs, provides detailed experimental methodologies for their synthesis and evaluation, and visualizes the logical workflow of their development. The primary focus is on the inhibition of double-stranded DNA (dsDNA) viruses, specifically Vaccinia virus (VACV) and Adenovirus type 5 (AdV5).

Core Chemical Scaffold and Mechanism of Action

"**Antiviral agent 33**," also referred to as compound 1c in the primary literature, is a lipid conjugate of cidofovir featuring a disulfide bond within its linker. The core concept behind this

prodrug strategy is to mask the highly polar phosphonate group of cidofovir, thereby improving its ability to permeate cell membranes. Once inside the cell, the disulfide bond is cleaved by intracellular reducing agents such as glutathione, releasing a cidofovir-linker intermediate that is subsequently metabolized to the active diphosphate form. Cidofovir diphosphate acts as a competitive inhibitor and an alternative substrate for viral DNA polymerase, leading to the termination of viral DNA chain elongation.

The general structure of these analogs consists of three key components:

- **The Cidofovir Moiety:** The active antiviral component.
- **The Disulfide-Containing Linker:** This linker is crucial for the intracellular release of the active drug. Variations in the linker length and composition significantly impact antiviral potency.
- **The Lipid Tail:** A long aliphatic chain that enhances the lipophilicity of the molecule, facilitating cell membrane passage. The length of this lipid tail is a key parameter in the SAR studies.

Quantitative Structure-Activity Relationship (SAR) Data

The antiviral activity of the synthesized analogs was evaluated against Vaccinia virus (VACV) in both Vero and A549 cells, and against Adenovirus type 5 (AdV5) in A549 cells. The 50% inhibitory concentration (IC₅₀) was determined for each compound. The following table summarizes the key quantitative data from the primary research article, highlighting the impact of linker and lipid chain length modifications on antiviral potency.

Compound	Linker Moiety	Lipid Chain	Virus	Cell Line	IC50 (μM)	Cytotoxicity (CC50, μM)	Selectivity Index (SI = CC50/IC50)
1c (Antiviral agent 33)	C2H4	Tetradecyl (C14)	VACV	A549	0.0790	14.73	186.5
1c (Antiviral agent 33)	C2H4	Tetradecyl (C14)	VACV	Vero	0.0960	6.530	68.02
1c (Antiviral agent 33)	C2H4	Tetradecyl (C14)	AdV5	A549	0.1572	14.73	93.7
1d	C2H4	Hexadecyl (C16)	VACV	A549	0.1297	8.689	66.99
1d	C2H4	Hexadecyl (C16)	VACV	Vero	0.0365	2.578	70.66
1h	C3H6	Tetradecyl (C14)	VACV	A549	0.2233	>50	>224
1h	C3H6	Tetradecyl (C14)	VACV	Vero	0.2826	>50	>177
1m	C4H8	Tetradecyl (C14)	VACV	A549	0.5991	>50	>83
1m	C4H8	Tetradecyl (C14)	VACV	Vero	0.5165	>50	>97
1r	C6H12	Tetradecyl (C14)	VACV	A549	0.5927	>50	>84
1r	C6H12	Tetradecyl (C14)	VACV	Vero	0.5492	>50	>91

1l (isomer of 1c)	C2H4	Isostearyl	VACV	A549	1.050	>50	>47
1p (isomer of 1c)	C2H4	Phytanyl	VACV	A549	4.286	>50	>11
Brincidof ovir (BCV)	-	-	VACV	A549	0.0215	1.443	67.1

SAR Insights:

- **Linker Moiety:** The length of the linker between the phosphonate group and the disulfide bridge is a critical determinant of antiviral activity. The C2H4 linker (as in compound 1c) demonstrated superior potency compared to longer linkers (C3H6, C4H8, and C6H12). For instance, compound 1c showed a 2.8- to 7.6-fold increase in potency against VACV compared to its counterparts with longer linkers (1h, 1m, and 1r) but the same lipid tail.
- **Lipid Chain Length:** The length of the aliphatic chain also influences antiviral activity and cytotoxicity. While a longer chain (C16 in compound 1d) sometimes resulted in slightly higher potency in one cell line, it was also associated with increased cytotoxicity, leading to a lower selectivity index compared to the C14 chain in compound 1c.
- **Isomeric Variations:** Isomers of compound 1c with branched lipid tails (1l and 1p) exhibited significantly reduced antiviral activity, highlighting the importance of a linear aliphatic chain for optimal efficacy.

Experimental Protocols

General Synthesis of Disulfide-Incorporated Lipid Prodrugs of Cidofovir

The synthesis of the target compounds involves a multi-step process. A representative protocol for the synthesis of analogs like compound 1c is as follows:

- **Synthesis of the Disulfide-Containing Alcohol:** An appropriate ω -bromoalkyl alcohol is reacted with sodium thiosulfate to yield the corresponding Bunte salt. This is then reacted with an alkyl methanethiosulfonate to form the disulfide-containing alcohol.
- **Activation of the Alcohol:** The resulting alcohol is then activated, typically by conversion to a mesylate or tosylate, to facilitate its subsequent reaction with cidofovir.
- **Coupling with Cidofovir:** The activated disulfide-containing lipid moiety is coupled with the phosphonate group of cidofovir in the presence of a suitable base (e.g., triethylamine or diisopropylethylamine) in an appropriate solvent (e.g., anhydrous DMF).
- **Purification:** The final product is purified using column chromatography on silica gel to yield the desired disulfide-incorporated lipid prodrug of cidofovir.

Characterization of the synthesized compounds is performed using standard analytical techniques, including ^1H NMR, ^{13}C NMR, ^{31}P NMR, and high-resolution mass spectrometry (HRMS).

Antiviral Activity Assays

The antiviral activity of the synthesized compounds is determined using a cytopathic effect (CPE) reduction assay.

- **Cell Culture:** A549 (human lung adenocarcinoma) and Vero (monkey kidney epithelial) cells are cultured in appropriate media supplemented with fetal bovine serum and antibiotics.
- **Virus Propagation:** Vaccinia virus (VACV) and Adenovirus type 5 (AdV5) stocks are propagated in suitable host cells and their titers are determined by standard plaque assay.
- **CPE Assay:**
 - Confluent cell monolayers in 96-well plates are infected with the virus at a predetermined multiplicity of infection (MOI).
 - Immediately after infection, the cells are treated with serial dilutions of the test compounds.

- The plates are incubated for a period sufficient to allow for the development of viral CPE in the untreated control wells (typically 3-5 days).
- Cell viability is assessed using a colorimetric method, such as the MTS assay, which measures the metabolic activity of viable cells.
- Data Analysis: The IC₅₀ value, which is the concentration of the compound that inhibits the viral CPE by 50%, is calculated from the dose-response curves.

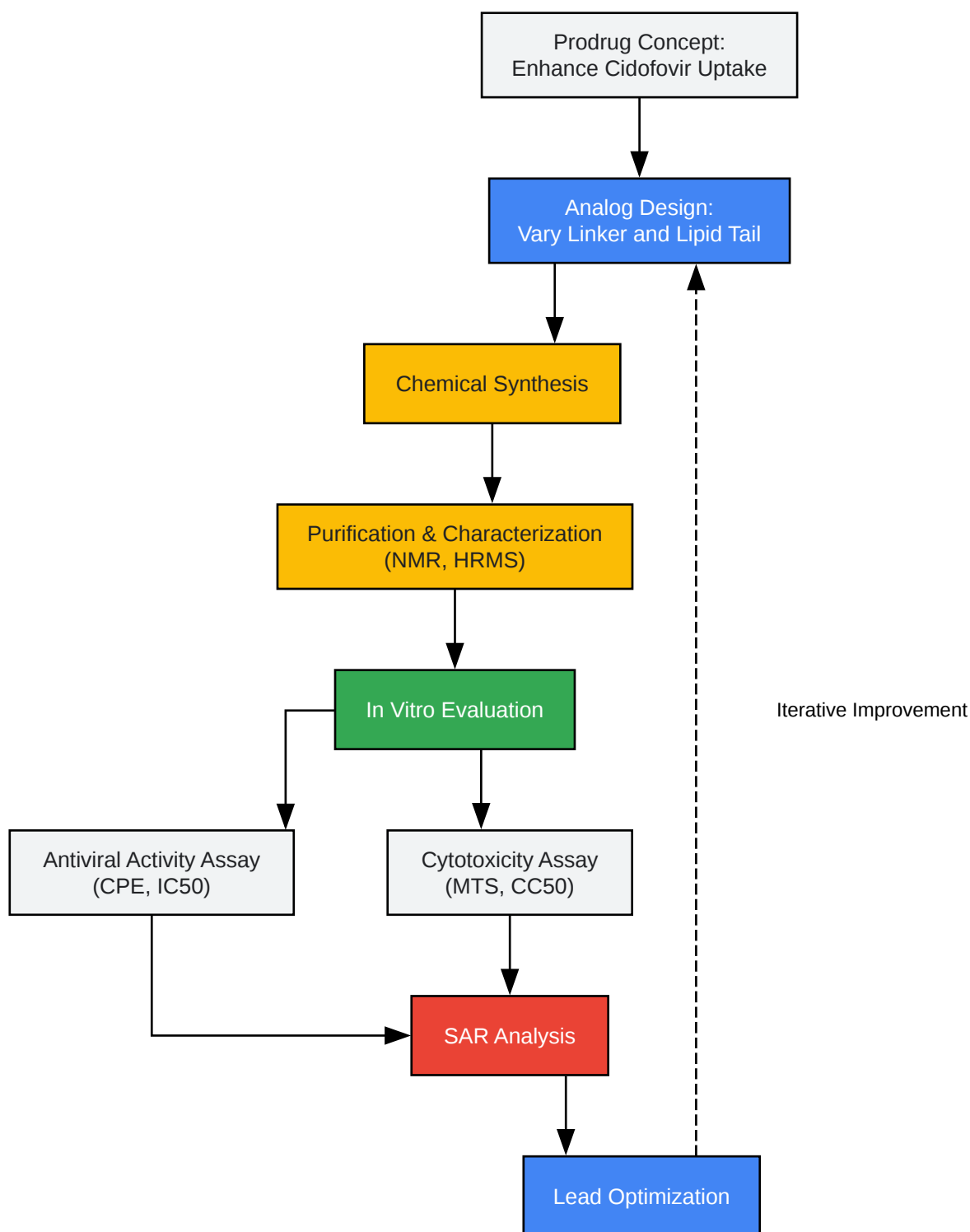
Cytotoxicity Assays

The cytotoxicity of the compounds is evaluated in parallel with the antiviral assays on uninfected cells.

- Cell Treatment: Confluent cell monolayers in 96-well plates are treated with serial dilutions of the test compounds.
- Incubation: The plates are incubated for the same duration as the antiviral assays.
- Viability Assessment: Cell viability is measured using the MTS assay.
- Data Analysis: The CC₅₀ value, which is the concentration of the compound that reduces cell viability by 50%, is calculated from the dose-response curves.

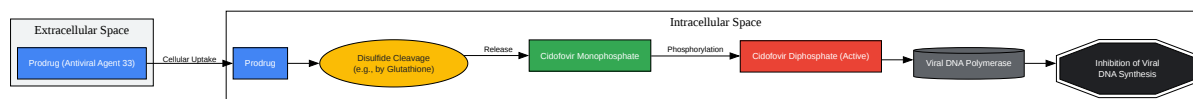
Visualization of Developmental Workflow and Mechanism

The following diagrams illustrate the logical workflow for the development of these antiviral agents and their proposed mechanism of action.



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Caption: Developmental workflow for **Antiviral agent 33** analogs.



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Caption: Proposed mechanism of action for **Antiviral agent 33**.

Conclusion

The development of disulfide-incorporated lipid prodrugs of cidofovir, such as **Antiviral agent 33** (compound 1c), represents a promising strategy for enhancing the therapeutic potential of this established antiviral agent. The structure-activity relationship studies have clearly demonstrated that both the linker and the lipid tail are critical for optimizing antiviral potency and minimizing cytotoxicity. Specifically, a C2H4 linker and a C14 linear aliphatic chain have been identified as key structural features for potent inhibition of dsDNA viruses like VACV and Adv5. Further optimization of this scaffold could lead to the development of next-generation antiviral therapeutics with improved efficacy and safety profiles.

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